

Curosurf®: A Technical Guide to Composition and Formulation for Research Professionals

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Compound of Interest

Compound Name: *curosurf*
CAS No.: 129069-19-8
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the composition and formulation of **Curosurf®** (poractant alfa), a natural surfactant preparation derived from porcine lungs. This document is intended to serve as a core resource for researchers, scientists, and drug development professionals engaged in the study of pulmonary surfactants and related therapeutic applications.

Core Composition and Formulation

Curosurf is a sterile, non-pyrogenic pulmonary surfactant suspended in a 0.9% sodium chloride solution. The pH is adjusted to 6.2 with sodium bicarbonate. It is a natural extract primarily composed of polar lipids (phospholipids) and hydrophobic low molecular weight proteins, specifically Surfactant Protein B (SP-B) and Surfactant Protein C (SP-C)[1].

Quantitative Composition

The following tables provide a detailed breakdown of the quantitative composition of **Curosurf**, compiled from various sources. These values represent the typical composition and may be

subject to slight batch-to-batch variability.

Table 1: General Composition of **Curosurf** Suspension

Component	Concentration per mL
Poractant Alfa (total solids)	80 mg
Phospholipids	~74-76 mg
Proteins (SP-B and SP-C)	~1 mg

Sources:[1][2][3]

Table 2: Detailed Phospholipid and Protein Composition of **Curosurf**

Component	Concentration/Percentage
Phospholipids	
Total Phospholipids	~74-76 mg/mL
Phosphatidylcholine (PC)	~70% of total phospholipids
- Dipalmitoylphosphatidylcholine (DPPC)	~30 mg/mL
Phosphatidylglycerol (PG)	Present, but quantitative data varies
Other Phospholipids Identified	Phosphatidylethanolamine, Sphingomyelin, Phosphatidylinositol, Phosphatidylserine, Lysophosphatidylcholine
Proteins	
Total Protein	~1 mg/mL (~1% of total)
Surfactant Protein B (SP-B)	~0.45 mg/mL
Surfactant Protein C (SP-C)	~0.59 mg/mL

Sources:[1][4][5]

Formulation and Presentation

Curosurf is supplied as a white to creamy white sterile suspension for endotracheopulmonary instillation. It is available in single-use vials. The formulation contains no preservatives[1].

Table 3: Formulation and Storage

Parameter	Specification
Formulation	
Active Ingredient	Poractant Alfa
Vehicle	0.9% Sodium Chloride
pH Adjuster	Sodium Bicarbonate
pH	6.2 (range 5.5-6.5)
Presentation	
Vial Sizes	1.5 mL (120 mg) and 3.0 mL (240 mg)
Storage	
Temperature	2°C to 8°C
Light Protection	Protect from light

Sources:[1]

Key Experimental Protocols

This section outlines detailed methodologies for the analysis of the core components of **Curosurf**, based on established techniques for pulmonary surfactant research.

Phospholipid Composition Analysis by Two-Dimensional Thin-Layer Chromatography (2D-TLC)

This protocol allows for the separation and semi-quantitative analysis of the different phospholipid classes present in **Curosurf**.

Methodology:

- Lipid Extraction:
 - Thaw a vial of **Curosurf** at room temperature.
 - Perform a lipid extraction using the Bligh and Dyer method. Briefly, add a single-phase mixture of chloroform:methanol:water (1:2:0.8 v/v/v) to the **Curosurf** suspension.
 - After vigorous mixing, induce phase separation by adding chloroform and water to achieve a final ratio of 2:2:1.8.
 - Centrifuge to separate the phases and collect the lower organic phase containing the lipids.
 - Dry the lipid extract under a stream of nitrogen.
- Two-Dimensional Thin-Layer Chromatography:
 - Re-dissolve the dried lipid extract in a small volume of chloroform:methanol (2:1 v/v).
 - Spot the lipid extract onto the corner of a silica gel TLC plate.
 - Develop the plate in the first dimension using a solvent system such as chloroform:methanol:ammonium hydroxide (65:25:4 v/v/v).
 - Air-dry the plate thoroughly.
 - Rotate the plate 90 degrees and develop in the second dimension using a solvent system such as chloroform:acetone:methanol:acetic acid:water (50:20:10:10:5 v/v/v/v/v).
 - Air-dry the plate.
- Visualization and Quantification:
 - Visualize the separated phospholipid spots by staining with iodine vapor or a phosphorus-specific stain (e.g., molybdenum blue).

- Identify the individual phospholipid classes by comparing their migration with known standards run on a separate plate.
- For semi-quantification, scrape the individual spots into separate tubes.
- Determine the phosphorus content of each spot using a colorimetric assay, such as the Bartlett assay.
- Calculate the relative percentage of each phospholipid class.

Quantification of Surfactant Proteins B and C by Enzyme-Linked Immunosorbent Assay (ELISA)

This protocol provides a method for the specific quantification of SP-B and SP-C in **Curosurf**.

Methodology:

- Sample Preparation:
 - Dilute the **Curosurf** suspension in a suitable buffer containing a non-ionic detergent (e.g., 0.1% Triton X-100) to prevent protein aggregation and facilitate coating of the ELISA plate. A serial dilution is recommended to ensure the sample concentration falls within the linear range of the standard curve.
- ELISA Procedure:
 - Coat a 96-well microplate with the diluted **Curosurf** sample and incubate overnight at 4°C.
 - Wash the plate multiple times with a wash buffer (e.g., PBS with 0.05% Tween 20).
 - Block non-specific binding sites by adding a blocking buffer (e.g., 1% BSA in PBS) and incubating for 1-2 hours at room temperature.
 - Wash the plate.
 - Add the primary antibody specific for either SP-B or SP-C, diluted in blocking buffer, and incubate for 1-2 hours at room temperature.

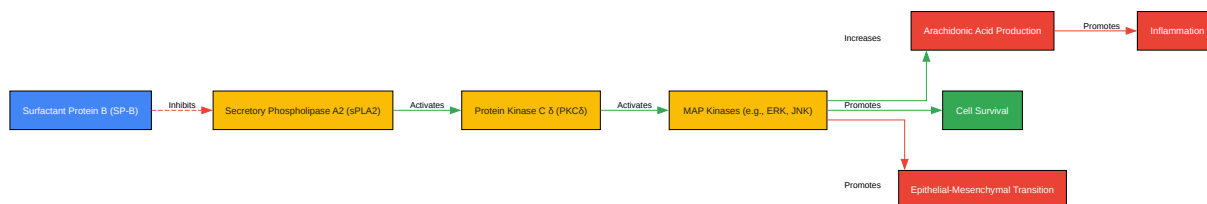
- Wash the plate.
- Add the secondary antibody conjugated to an enzyme (e.g., horseradish peroxidase), diluted in blocking buffer, and incubate for 1 hour at room temperature.
- Wash the plate.
- Add the enzyme substrate (e.g., TMB) and incubate until a color change is observed.
- Stop the reaction with a stop solution (e.g., 2N H₂SO₄).
- Data Analysis:
 - Measure the absorbance at the appropriate wavelength using a microplate reader.
 - Generate a standard curve using known concentrations of purified SP-B or SP-C.
 - Determine the concentration of SP-B and SP-C in the **Curosurf** sample by interpolating the absorbance values from the standard curve.

Signaling Pathways of Surfactant Proteins

While **Curosurf** as a complex mixture does not have a single defined signaling pathway, its protein components, SP-B and SP-C, are known to be involved in various cellular processes.

Surfactant Protein B (SP-B) Associated Signaling

SP-B is crucial for the biophysical function of surfactant and the formation of tubular myelin. While a specific cell surface receptor for SP-B has not been definitively identified, its interactions are known to influence cellular signaling, particularly in the context of inflammation and cell survival.

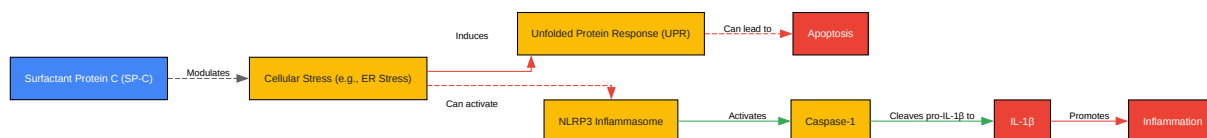


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Caption: SP-B can inhibit sPLA2, thereby modulating downstream inflammatory pathways.

Surfactant Protein C (SP-C) Associated Signaling

SP-C plays a role in surfactant film stability and has been implicated in cellular stress and inflammatory responses. Mutations in the SP-C gene are associated with interstitial lung disease, highlighting its importance in maintaining lung homeostasis.



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